

improving detection limits for americium in complex matrices

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Compound of Interest

Compound Name: *Americium*

CAS No.: *7440-35-9*

Cat. No.: *B1195910*

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Technical Support Center: Americium Analysis

This technical support center provides troubleshooting guidance and frequently asked questions to researchers, scientists, and drug development professionals working on the detection of **americium** in complex matrices.

Troubleshooting Guides

This section addresses specific issues that may arise during experimental procedures for **americium** analysis.

Problem	Potential Cause	Suggested Solution
Low Americium Recovery	Incomplete sample dissolution.	Ensure complete dissolution by using a high-pressure microwave digestion system or fusion with a flux like lithium metaborate.[1]
Interference from high concentrations of matrix elements like iron, aluminum, or calcium.[2][3]	Utilize a sequential separation method. For example, use TRU resin to first remove Group 1, Group 2, and transition metals before further purification.[2][3][4]	
Co-precipitation of americium with other elements.	Adjust the pH and use specific precipitating agents. For instance, iron hydroxide and lanthanum fluoride precipitations can be used to pre-concentrate americium.[5]	
Inefficient elution from chromatography columns.	Optimize the eluent concentration and volume. For TEVA resin, elution with ammonium thiocyanate is effective for separating americium from lanthanides.[2][3][4]	
Poor Alpha Spectra Resolution	Self-absorption of alpha particles in a thick sample source.	Prepare a thin, uniform source for alpha spectrometry. Micro-co-precipitation with neodymium fluoride can create suitable sources.[1]
Incomplete separation from other alpha-emitting radionuclides.	Improve the chemical separation procedure to achieve better decontamination from	

	interfering nuclides. Sequential use of TRU and TEVA resins can provide high decontamination factors.[2][3]	
Energy degradation of alpha particles.	This can occur in older americium sources due to migration of the americium deeper into the source foil, leading to increased energy straggling.[6] Consider replacing very old sources if spectra are consistently poor.	
High Background in ICP-MS	Isobaric interference from plutonium-241 (^{241}Pu).	Use ICP-MS/MS with a reaction gas like oxygen to remove the ^{241}Pu interference. [7]
Polyatomic interferences.	Optimize ICP-MS conditions (e.g., plasma power, nebulizer gas flow) and use a collision/reaction cell to minimize polyatomic interferences.	
Incomplete matrix removal.	Enhance the separation and purification steps to remove as much of the sample matrix as possible before ICP-MS analysis.[8]	
Variable Chemical Yields	Presence of high manganese concentrations in the sample.	Incorporate a cation exchange step to specifically remove manganese before proceeding with americium separation.[9]
Inconsistent valence state of plutonium when separating from americium.	Adjust the oxidation state of plutonium to Pu(IV) using reagents like sodium nitrite to	

ensure its retention on TEVA resin, allowing for the separation of americium.[\[5\]](#)[\[10\]](#)

Frequently Asked Questions (FAQs)

1. What are the most common analytical techniques for measuring **americium**?

The primary methods for quantifying **americium** are alpha spectrometry, gamma-ray spectrometry, and mass spectrometry techniques like Inductively Coupled Plasma Mass Spectrometry (ICP-MS).[\[11\]](#)[\[12\]](#)[\[13\]](#) Alpha spectrometry is widely used for its sensitivity in detecting the alpha particles emitted by ^{241}Am .[\[12\]](#)[\[13\]](#) Gamma spectrometry can directly measure the 59.5 keV gamma-ray from ^{241}Am , which is useful for highly contaminated samples, but can be affected by self-absorption in the sample matrix.[\[11\]](#)[\[12\]](#) ICP-MS offers high precision and sensitivity for measuring the mass of **americium** isotopes.[\[12\]](#)

2. Why is separating **americium** from lanthanides so challenging?

The separation of **americium** (an actinide) from lanthanides is difficult due to their similar ionic radii and chemical properties.[\[2\]](#)[\[4\]](#) This chemical similarity means they behave almost identically in many chemical separation systems.

3. What are the advantages of using extraction chromatography for **americium** separation?

Extraction chromatography has become a popular method for separating **americium** from complex matrices.[\[2\]](#) It offers high selectivity and can achieve excellent decontamination factors, often greater than 20,000, within a single working day.[\[2\]](#)[\[3\]](#) Commercially available resins like TRU, TEVA, and DGA are effective for these separations.[\[2\]](#)[\[3\]](#)[\[8\]](#)

4. How can I pre-concentrate **americium** from a large volume water sample?

Co-precipitation is a commonly used technique to pre-concentrate **americium** from large volumes of water.[\[12\]](#) Reagents such as iron (III) hydroxide or calcium oxalate can be used to effectively scavenge **americium** from the solution.[\[9\]](#)[\[12\]](#)

5. What is a suitable tracer for determining the chemical recovery of ^{241}Am ?

For methods where **americium** is measured by techniques other than alpha spectrometry (like ICP-MS), ^{243}Am is an ideal tracer to determine the chemical yield of the separation process due to its longer half-life.[10][13] If alpha spectrometry is used for ^{241}Am , and ^{243}Am is also to be determined, the sample must be split before adding a tracer.[13]

Quantitative Data Summary

The following tables summarize key performance metrics for various analytical and separation methods for **americium**.

Table 1: Comparison of **Americium** Detection Techniques

Technique	Typical Detection Limit	Advantages	Disadvantages	References
Alpha Spectrometry	1.2 - 0.85 mBq/sample	High sensitivity for alpha emitters.	Requires extensive sample preparation and chemical separation.	[13]
Gamma Spectrometry	0.04 - 0.4 Bq/g	Non-destructive, can be used for in-situ measurements.	Strong self-absorption of the 59.5 keV gamma-ray by the sample matrix can lead to inaccuracies.	[11][13]
ICP-MS	20 mBq/kg (for ash sediment)	High precision and accuracy, isotopic analysis capability.	Susceptible to isobaric and polyatomic interferences.	[7]
High Resolution ICP-OES	0.07 µg/kg	Less prone to certain interferences compared to ICP-MS.	Limited isotopic information, spectral interferences from elements like Thorium.	[14][15]

Table 2: Performance of Extraction Chromatography Resins for **Americium** Separation

Resin	Purpose	Decontamination Factor (DF)	Key Features	References
TRU Resin	Group separation of actinides/lanthanides from matrix elements.	>20,000 (in combination with TEVA)	Tolerates high loadings of Fe, Al, Ca, Na, and K.	[2] [3] [4]
TEVA Resin	Separation of americium from lanthanides.	>20,000 (in combination with TRU)	Elution with ammonium thiocyanate is effective for Am/lanthanide separation.	[2] [3] [4]
Amberchrom supported CyMe ₄ BTBP	Selective extraction of americium from lanthanides.	>1000	Achieves high selectivity for americium over lanthanides.	[16]
DGA Resin	Sequential determination of plutonium and americium.	-	Used in conjunction with TEVA resin for sequential analysis.	[8]

Experimental Protocols

Protocol 1: Rapid Separation of Americium from Complex Matrices using TRU and TEVA Resins

This protocol is adapted from a method demonstrating rapid separation of **americium** with high decontamination factors.[\[2\]](#)[\[3\]](#)

1. Sample Preparation and Column Loading:

- Leach the sample with an appropriate acid (e.g., nitric acid).

- Adjust the acidity of the sample solution to be suitable for loading onto the TRU resin column.

2. TRU Resin Chromatography:

- Condition a TRU resin column with nitric acid.
- Load the sample solution onto the column.
- Wash the column with nitric acid to elute Group 1, Group 2, and transition metals.
- Elute the **americium** and lanthanide fraction from the TRU resin using a low concentration of nitric acid (e.g., 0.05 M).

3. TEVA Resin Chromatography:

- Condition a TEVA resin column with ammonium thiocyanate.
- Load the **americium**/lanthanide fraction from the TRU resin step onto the TEVA column.
- Wash the column with ammonium thiocyanate to elute the lanthanides.
- Elute the purified **americium** fraction from the TEVA resin using hydrochloric acid.

4. Sample Preparation for Measurement:

- Prepare the purified **americium** fraction for measurement by the chosen analytical technique (e.g., alpha spectrometry, ICP-MS).

Protocol 2: Determination of Americium in Environmental Samples with High Manganese Content

This protocol is based on a method developed to overcome interference from manganese.^[9]

1. Sample Dissolution and Initial Separations:

- Perform acid dissolution of the soil or environmental sample.
- Conduct a solvent extraction to remove iron.
- Use anion exchange to separate plutonium isotopes.

2. Manganese Removal:

- Perform cation exchange chromatography to specifically remove manganese.

3. **Americium** and Rare Earth Element Co-precipitation:

- Co-precipitate the rare earth elements and **americium** with iron (III) hydroxide.

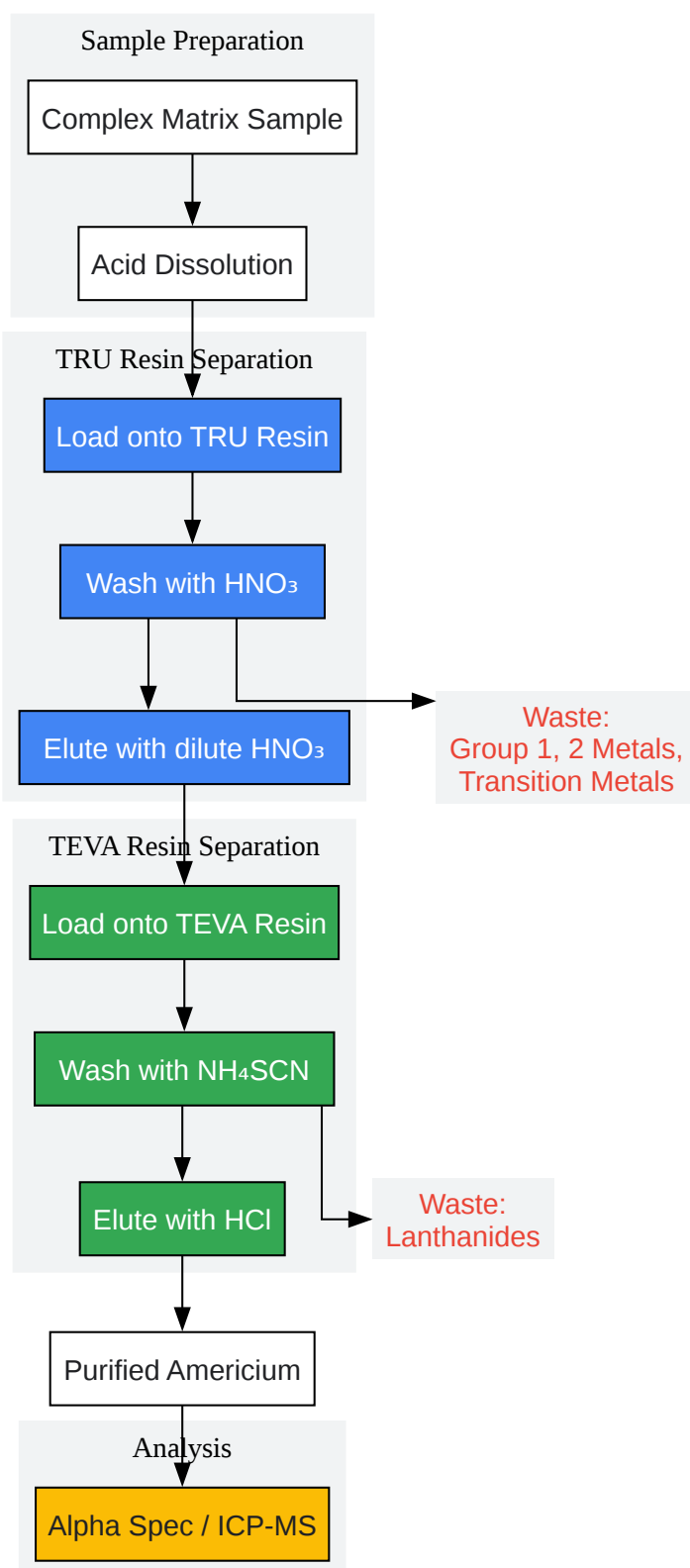
4. Final Purification:

- Separate **americium** from the rare earth elements using anion exchange in a nitric acid-methanol medium.
- Perform a final anion exchange step in nitric acid to remove any remaining impurities.

5. Source Preparation and Measurement:

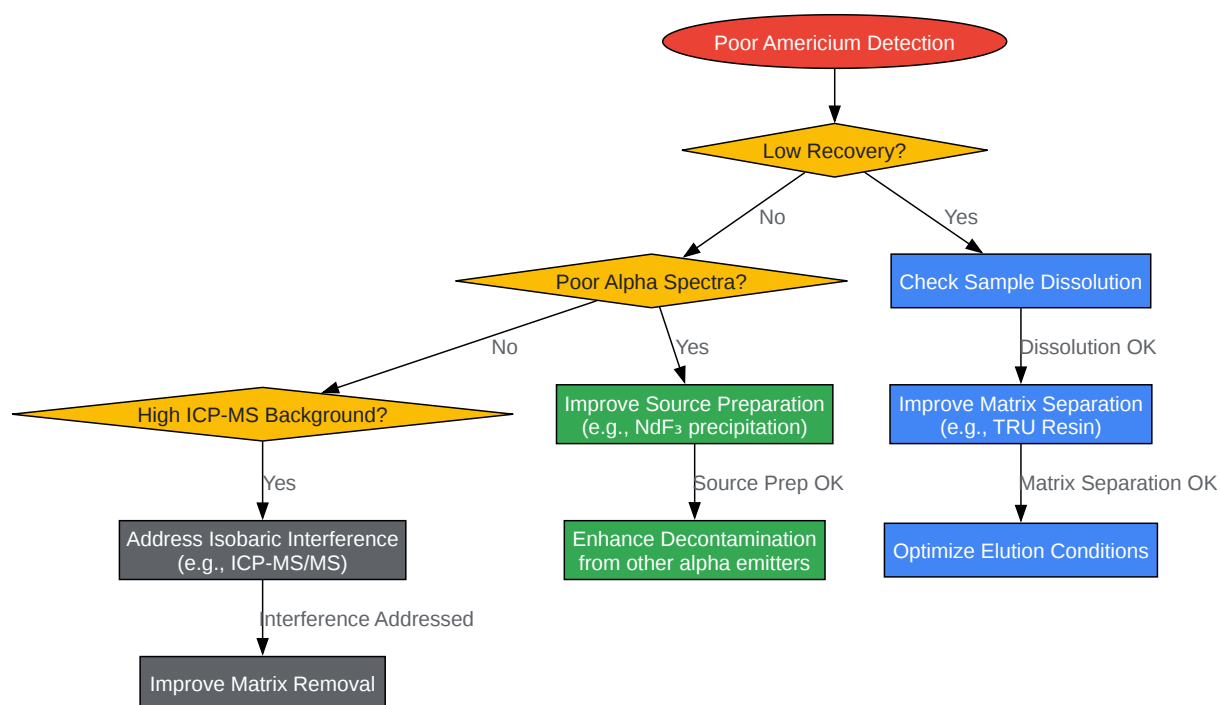
- Prepare a source for radiometric measurement (e.g., alpha spectrometry).

Visualizations



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Caption: Workflow for **Americium** Separation using TRU and TEVA Resins.



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Caption: Troubleshooting Decision Tree for **Americium** Analysis.

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